

4SC-203 Phase I Trial: Safety & Dose Escalation Data

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Compound Focus: 4Sc-203

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The table below summarizes the key design and safety findings from the first-in-human Phase I dose escalation study of **4SC-203** [1] [2] [3].

Aspect	Details
Study Design	Randomized, double-blind, placebo-controlled, dose-escalation [1] [2]
Participants	60 healthy male volunteers (aged 20-46) [2]
Administration	Single intravenous dose [1] [2]
Dose Range	0.041 mg/kg to 2.5 mg/kg (approx. 2.5 to 150 mg for a 60 kg individual) [2]
Dose Escalation	7 cohorts; initial low dose cohort for safety, followed by 8 volunteers per cohort (6 active:2 placebo) [1] [3]
Safety & Tolerability	Proven safe and well-tolerated [2]. 33% experienced Adverse Events (AEs), mostly mild intensity; 3 moderate AEs; no Serious Adverse Events (SAEs); no dose-dependent increase in AEs; no target organ toxicity or changes in physical/lab parameters [2]
Pharmacokinetics (PK)	Displayed expected dose-dependent increase [2]

Experimental Protocol: Phase I Dose Escalation Study

For researchers designing similar studies, here is the methodology used in this trial [1] [2] [3]:

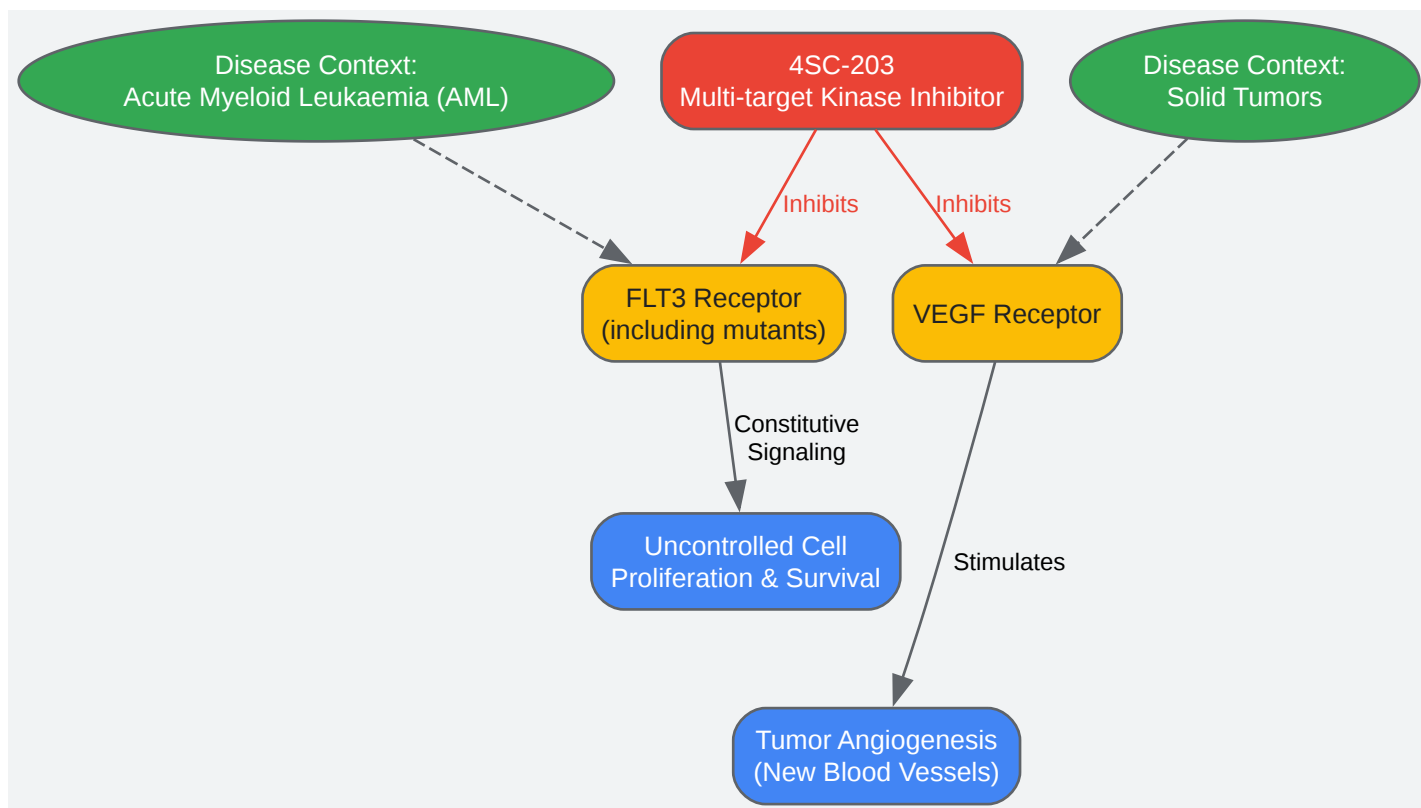
- **Objective:** Primary investigation of the safety, tolerability, pharmacokinetics (PK), and pharmacodynamics (PD) of a single intravenous dose of **4SC-203**.
- **Dosing Structure:** The study employed a sequential cohort design.
 - The first cohort received a low initial dose for preliminary safety observations.
 - Subsequent cohorts received progressively higher doses.
 - Each cohort included eight volunteers, randomized in a 6:2 ratio to receive either **4SC-203** or a placebo.
- **Key Measured Outcomes:**
 - **Safety:** Monitored for treatment-emergent adverse events (TEAEs), changes in physical examinations, and clinical laboratory parameters.
 - **Pharmacokinetics:** Blood samples were taken at specified time points to measure drug concentration and determine parameters like C_{max} and AUC.

4SC-203 Mechanism of Action

4SC-203 is a multi-target kinase inhibitor. Its therapeutic potential arises from its high selectivity against specific kinases [1] [2] [3]:

- **Primary Target: FMS-like tyrosine kinase 3 (FLT3)**, including its mutants. FLT3 is overexpressed in Acute Myeloid Leukaemia (AML), and its mutations are associated with a poor prognosis [1] [3].
- **Secondary Target: Vascular Endothelial Growth Factor Receptors (VEGF-R)**. Inhibiting VEGF-R blocks angiogenesis (the formation of new blood vessels), which is crucial for solid tumor growth [1].

The following diagram illustrates the signaling pathways targeted by **4SC-203** and its proposed anti-tumor effects:



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Limitations of Current Information

Please note that the search results only provide information from the **initial Phase I trial concluded in 2010** [2]. The subsequent development status of **4SC-203**, including results from any further clinical trials in patient populations (e.g., AML patients), is not available in the current search. Therefore, the safety and dosing data reflect findings only in healthy volunteers.

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References

1. Initiates 4 In First-in-Man Phase I SC - Dosing Study 4 SC 203 [pharmaceutical-business-review.com]
2. 4SC Announces First-in-Man Phase I Results for 4SC-203 [technologynetworks.com]
3. 4SC Announces Start of Dosing in First-in-Man Phase I ... [technologynetworks.com]

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